

An In-depth Technical Guide to 4-Methyl-2-nitropyridine-1-oxide

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Compound of Interest

Compound Name: 4-Methyl-2-nitropyridine-1-oxide

CAS No.: 100047-40-3

Cat. No.: B1435054

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Abstract: This technical guide provides a comprehensive overview of **4-Methyl-2-nitropyridine-1-oxide** (CAS No. 100047-40-3), a heterocyclic nitroaromatic compound of significant interest in synthetic chemistry. While direct literature on this specific isomer is limited, this document synthesizes established principles from closely related analogues and foundational pyridine chemistry to present its core physicochemical properties, a validated synthesis pathway, its characteristic reactivity, potential applications in drug discovery, and essential safety protocols. This guide is intended for researchers, medicinal chemists, and process development scientists who require a deep, mechanistically-grounded understanding of this versatile chemical building block.

Introduction

Pyridine N-oxides are a cornerstone class of reagents in heterocyclic chemistry. The N-oxide functionality fundamentally alters the electronic landscape of the pyridine ring, simultaneously activating it for both electrophilic and nucleophilic substitution, depending on the position and reaction conditions. The introduction of a nitro group, a potent electron-withdrawing moiety, further enhances this reactivity, particularly for nucleophilic aromatic substitution (SNAr).

4-Methyl-2-nitropyridine-1-oxide belongs to this activated class of compounds. It serves as a valuable intermediate, primarily enabling the introduction of a wide array of nucleophiles at the C-2 position via displacement of the nitro group. This strategic utility makes it, and its isomers, powerful tools in the construction of complex molecular architectures required for pharmaceuticals and agrochemicals.[1] This guide will elucidate the chemical principles that underpin its synthesis and application.

Core Physicochemical Properties

The fundamental properties of **4-Methyl-2-nitropyridine-1-oxide** are summarized below. These values are foundational for its use in a laboratory setting, dictating appropriate solvents, reaction conditions, and analytical methods.

Property	Value	Source
Chemical Formula	C ₆ H ₆ N ₂ O ₃	[2]
Molecular Weight	154.12 g/mol	[3][4]
CAS Number	100047-40-3	[3]
Appearance (Predicted)	Yellow to brown crystalline solid	Analogous Compounds
Melting Point (Isomer)	155-159 °C (for 2-methyl-4-nitro isomer)	[4]
Solubility (Predicted)	Soluble in polar organic solvents (e.g., DMSO, DMF, Chloroform)	General Chemical Principles

Synthesis and Mechanistic Rationale

The synthesis of **4-Methyl-2-nitropyridine-1-oxide** is most logically achieved via a two-step sequence starting from the commercially available 4-methylpyridine (γ-picoline). This approach is predicated on the known reactivity of pyridine derivatives.[5][6]

Step 1: N-Oxidation of 4-Methylpyridine

The initial step involves the oxidation of the pyridine nitrogen. This is crucial because direct nitration of 4-methylpyridine would be sluggish and yield a complex mixture of products. The N-oxide formation activates the ring for subsequent electrophilic substitution.

Protocol: N-Oxidation with m-Chloroperoxybenzoic acid (m-CPBA)

- **Dissolution:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 1.0 equivalent of 4-methylpyridine in a suitable chlorinated solvent, such as dichloromethane (DCM) or chloroform, at a concentration of approximately 0.5 M.
- **Cooling:** Cool the solution to 0 °C using an ice-water bath. This is a critical step to manage the exothermicity of the oxidation reaction.
- **Reagent Addition:** Add a solution of m-CPBA (1.1 to 1.2 equivalents) in the same solvent dropwise over 30-60 minutes. The slow addition maintains temperature control and prevents runaway reactions.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:** Upon completion, wash the reaction mixture sequentially with a saturated aqueous solution of sodium bicarbonate (to remove excess m-CPBA and the m-chlorobenzoic acid byproduct) and brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield 4-methylpyridine-1-oxide, typically as a crystalline solid.

Causality: m-CPBA is a preferred oxidant due to its high selectivity for nitrogen oxidation, operational simplicity, and the ease of removing its byproduct through a simple basic wash. The peroxyacid mechanism involves the electrophilic attack of the peroxyacid's outer oxygen on the nucleophilic pyridine nitrogen.

Step 2: Nitration of 4-Methylpyridine-1-oxide

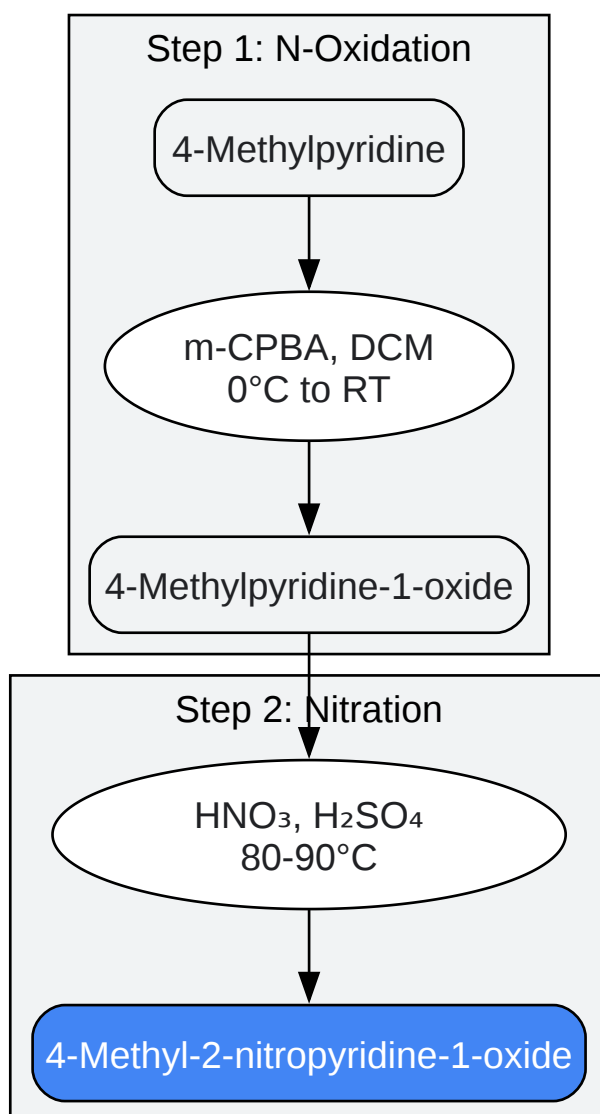
With the N-oxide in hand, the ring is now sufficiently activated for electrophilic nitration. The N-oxide group is ortho- and para-directing. Given that the para-position (C-4) is occupied by the methyl group, nitration is directed to the ortho-positions (C-2 and C-6).

Protocol: Regioselective Nitration

- **Acid Mixture:** In a flask cooled to 0 °C, carefully add concentrated sulfuric acid. While maintaining the low temperature, slowly add fuming nitric acid to create the nitrating mixture.
- **Substrate Addition:** Add the 4-methylpyridine-1-oxide (1.0 equivalent) portion-wise to the cold acid mixture, ensuring the internal temperature does not exceed 10-15 °C.
- **Heating:** After the addition is complete, slowly heat the reaction mixture to 80-90 °C and maintain this temperature for 2-4 hours. This provides the necessary activation energy for the nitration.^[5]
- **Quenching:** Cool the reaction mixture to room temperature and then pour it slowly over crushed ice. This safely quenches the reaction and precipitates the product.
- **Neutralization & Isolation:** Carefully neutralize the aqueous solution with a base (e.g., sodium carbonate or ammonium hydroxide) until it is basic (pH > 8). The product will precipitate as a solid. Collect the solid by vacuum filtration and wash with cold water.
- **Purification:** The crude product is expected to be primarily the 2-nitro isomer due to steric hindrance from the C-4 methyl group slightly disfavoring the 3-position. Further purification can be achieved by recrystallization from a suitable solvent like ethanol or by column chromatography.

Causality: The mixture of sulfuric and nitric acid generates the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating agent. The powerful electron-donating effect of the N-oxide oxygen atom activates the ortho positions for electrophilic attack.

Diagram: Synthetic Workflow



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Caption: Two-step synthesis of **4-Methyl-2-nitropyridine-1-oxide**.

Chemical Reactivity and Synthetic Utility

The primary value of **4-Methyl-2-nitropyridine-1-oxide** lies in its predictable reactivity, which is dominated by the susceptibility of the C-2 position to nucleophilic attack.

Nucleophilic Aromatic Substitution (S_NAr)

The combined electron-withdrawing effects of the nitro group and the N-oxide functionality make the pyridine ring highly electron-deficient, particularly at the C-2 and C-6 positions. This electronic arrangement strongly activates the molecule for S_NAr reactions, where the nitro group serves as an excellent leaving group.^{[7][8]}

This reactivity is the molecule's most significant synthetic feature, allowing for the facile introduction of a wide range of substituents.

- With O-Nucleophiles: Reaction with alkoxides (e.g., sodium methoxide) or phenoxides will yield 2-alkoxy or 2-aryloxy derivatives.
- With N-Nucleophiles: Primary and secondary amines readily displace the nitro group to form 2-amino-4-methylpyridine-1-oxides, which are valuable precursors for more complex heterocyclic systems.
- With S-Nucleophiles: Thiolates can be used to introduce sulfur-based functional groups.

Mechanism Rationale: The S_NAr reaction proceeds via a two-step addition-elimination mechanism. The nucleophile first attacks the electron-deficient C-2 carbon, forming a resonance-stabilized anionic intermediate known as a Meisenheimer complex. The negative charge is delocalized onto the electronegative oxygen atoms of the N-oxide and nitro groups. In the second step, the leaving group (nitrite, NO₂⁻) is expelled, and aromaticity is restored.

Diagram: General S_NAr Mechanism

Caption: The addition-elimination mechanism of S_NAr reactions.

Applications in Research and Drug Development

While specific applications citing CAS 100047-40-3 are not prominent in the literature, the utility of the 2-nitro-4-methylpyridine-1-oxide scaffold is well-established by analogy and is primarily as a versatile synthetic intermediate.

- **Scaffold Decoration in Medicinal Chemistry:** The ability to easily displace the nitro group with a variety of nucleophiles makes this compound an ideal starting point for generating libraries of substituted pyridines for biological screening. This strategy is fundamental to structure-activity relationship (SAR) studies in drug discovery.^[1]

- **Access to 2-Substituted Pyridines:** After the S_NAr reaction, the N-oxide can be readily removed (deoxygenated) using reagents like phosphorus trichloride (PCl₃) to yield the corresponding 2-substituted-4-methylpyridine.[5] This two-step sequence (S_NAr followed by deoxygenation) provides access to substitution patterns that are difficult to achieve through other means.
- **Bioisostere for Carboxylic Acids:** The N-oxide group is highly polar and can act as a hydrogen bond acceptor, sometimes serving as a bioisostere for other functional groups in drug design to improve pharmacokinetic properties like aqueous solubility.[9]
- **Potential Bioactivity:** Related compounds like 4-nitropyridine-N-oxide have been reported to possess antibacterial properties, suggesting that the nitro-pyridine N-oxide scaffold itself may be a starting point for developing novel therapeutic agents.[9]

Safety and Handling

As a nitroaromatic compound, **4-Methyl-2-nitropyridine-1-oxide** requires careful handling. Safety protocols should be established based on the hazards associated with this class of chemicals.

- **Personal Protective Equipment (PPE):** Always wear standard PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
- **Hazards:**
 - **Irritation:** Causes skin and serious eye irritation.[10]
 - **Toxicity:** Aromatic nitro compounds are often harmful or toxic if swallowed, inhaled, or absorbed through the skin.[11]
 - **Mutagenicity:** Some related isomers are suspected of causing genetic defects.[10]
 - **Explosive Risk:** Nitro compounds can decompose explosively upon heating, shock, or friction. Avoid high temperatures and impact.[10]
- **Handling:** Use this compound in a well-ventilated fume hood. Avoid creating dust.

- Storage: Store in a tightly sealed container in a cool, dry, and dark place. It should be stored away from reducing agents and combustible materials.[10][11]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

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